

An In-depth Technical Guide to the Isotopes of Lawrencium

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Compound of Interest

Compound Name: Lawrencium

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This technical guide provides a comprehensive overview of the known isotopes of **Lawrencium** (Lr), the final member of the actinide series. Due to its synthetic nature and the extreme instability of its isotopes, the study of **Lawrencium** presents significant experimental challenges. This document details the half-lives, decay modes, and experimental protocols for the synthesis of these isotopes, offering valuable information for researchers in nuclear physics, radiochemistry, and related fields.

Data Presentation: Isotopes of Lawrencium

The following table summarizes the known isotopes of **Lawrencium**, their respective half-lives, and primary decay modes. This data is crucial for designing experiments and understanding the nuclear properties of this transuranic element. Fourteen isotopes of **Lawrencium** have been identified to date.^{[1][2]}

Isotope	Half-life	Primary Decay Mode(s)	Daughter Isotope(s)
251Lr	24.4 ms	α , SF	247Md, Various
252Lr	369 ms	α (~98%), SF (~2%)	248Md, Various
253Lr	632 ms	α (99%), SF (1.0%)	249Md, Various
253mLr	1.32 s	α (88%), SF (12%)	249Md, Various
254Lr	13 s	α , EC	250Md, 254No
255Lr	31 s	α , β^+	251Md, 255No
256Lr	28 s	α , EC	252Md, 256No
257Lr	0.65 s	α , SF	253Md, Various
258Lr	3.9 s	α , EC	254Md, 258No
259Lr	6.1 s	α , EC	255Md, 259No
260Lr	3.0 min	α , EC	256Md, 260No
261Lr	39 min	SF, EC	Various, 261No
262Lr	~4 h	EC, SF	262No, Various
264Lr	~4.8 h	SF	Various
266Lr	~11 h	SF	Various

Experimental Protocols for Isotope Synthesis

The synthesis of **Lawrencium** isotopes is exclusively achieved in particle accelerators through nuclear bombardment.[3] Only minuscule amounts of **Lawrencium** have ever been produced. [4] The following sections detail the methodologies for the production of key **Lawrencium** isotopes.

Discovery of Lawrencium (258Lr) - 1961

The first synthesis of **Lawrencium** was performed at the Lawrence Berkeley National Laboratory in 1961 by Albert Ghiorso, Torbjørn Sikkeland, Almon Larsh, and Robert Latimer.[4]

- Target: A 3-milligram target consisting of a mixture of four californium isotopes (^{249}Cf , ^{250}Cf , ^{251}Cf , and ^{252}Cf).^[4]
- Projectile: Boron-10 (^{10}B) and Boron-11 (^{11}B) ions.^[4]
- Accelerator: Heavy Ion Linear Accelerator (HILAC).^[4]
- Methodology: The californium target was bombarded with a beam of boron ions. The resulting atoms were collected and their decay products analyzed. The experimenters initially reported the synthesis of ^{257}Lr , but this was later corrected to ^{258}Lr .^[2] The produced isotope was identified by detecting its alpha decay.^[5]

Synthesis of Lawrencium-256 (^{256}Lr)

- Target: Californium-249 (^{249}Cf).^{[1][6]}
- Projectile: Boron-11 (^{11}B) ions.^{[1][6]}
- Reaction: $^{249}\text{Cf} + ^{11}\text{B} \rightarrow ^{256}\text{Lr} + 4\text{n}$
- Methodology: A target of ^{249}Cf is irradiated with a beam of ^{11}B ions. The resulting ^{256}Lr isotopes are then separated and identified.

Synthesis of Lawrencium-260 (^{260}Lr)

Lawrencium-260 is a commonly used isotope in chemical studies due to its relatively longer half-life and ease of production.^{[6][7]}

- Target: Berkelium-249 (^{249}Bk).^{[1][6]}
- Projectile: Oxygen-18 (^{18}O) ions.^{[1][6]}
- Reaction: $^{249}\text{Bk} + ^{18}\text{O} \rightarrow ^{260}\text{Lr} + \alpha + 3\text{n}$
- Methodology: A target of ^{249}Bk is bombarded with ^{18}O ions. In a 1988 study to investigate the aqueous chemistry of **lawrencium**, 23 alpha decays were measured for ^{260}Lr , yielding a half-life of 2.7 minutes.^{[5][7]}

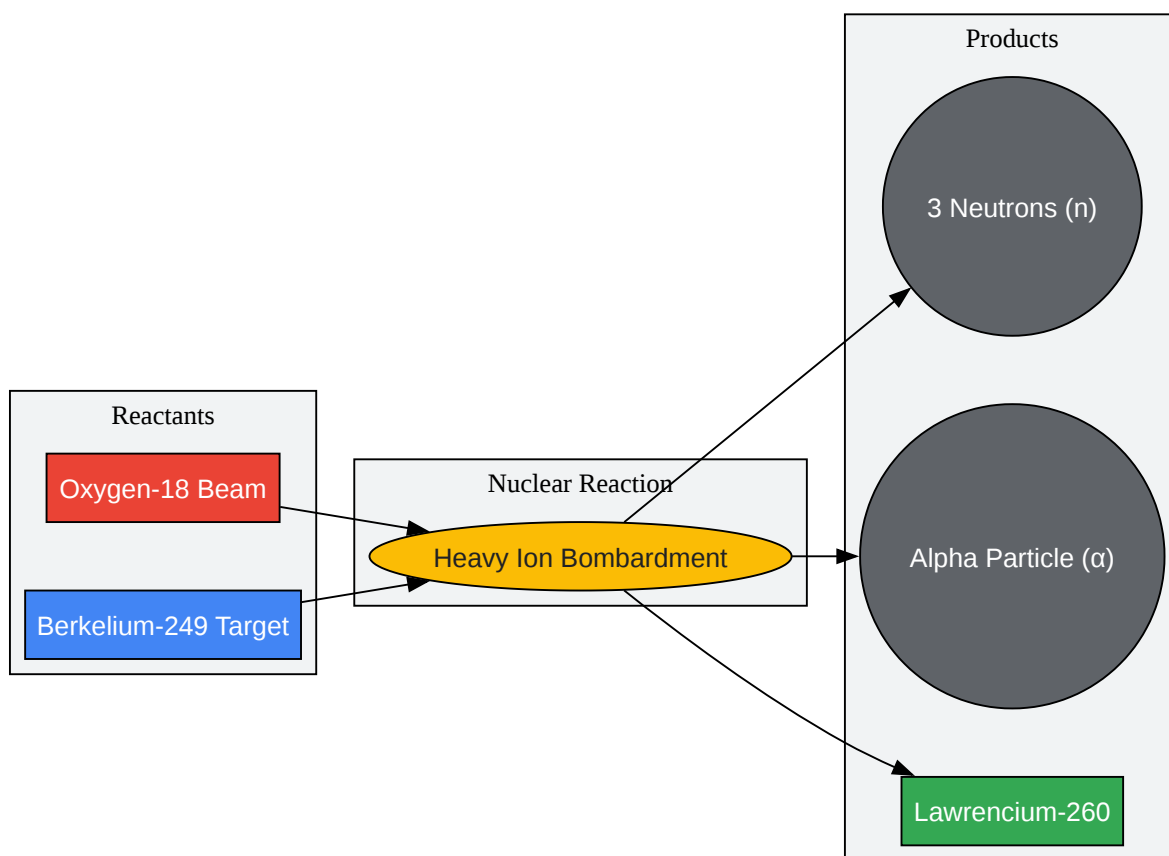
Production of Lawrencium-266 (266Lr)

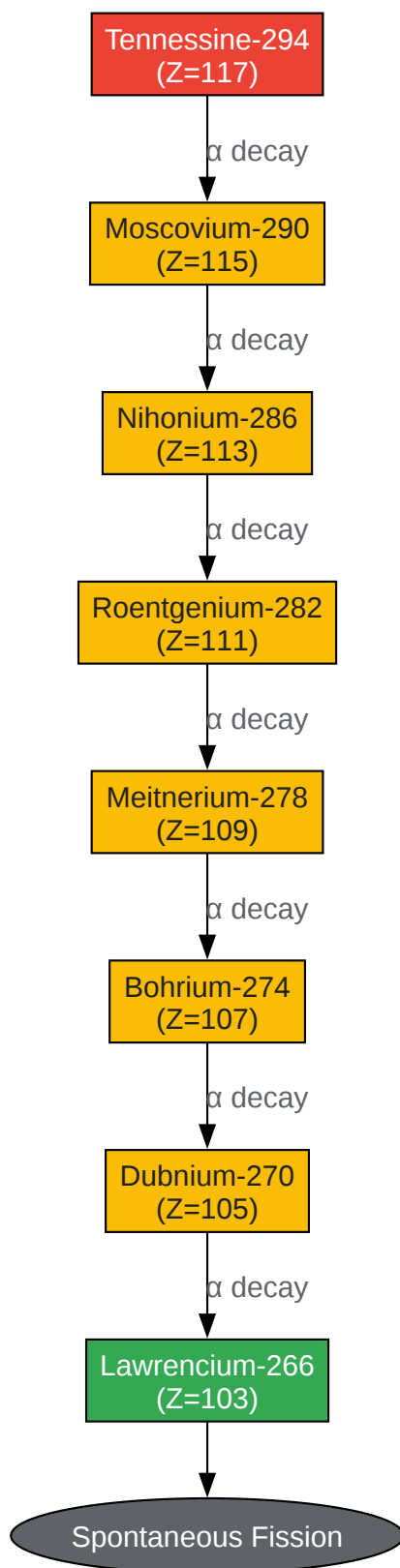
The most stable isotope, 266Lr, is not produced through direct bombardment but as a decay product of heavier, synthetically produced elements.^[8]

- **Origin:** 266Lr has been observed in the decay chain of Tennessine-294 (294Ts).
- **Methodology:** The synthesis of 294Ts is achieved through the fusion of a calcium-48 (48Ca) beam with a berkelium-249 (249Bk) target. The subsequent alpha decay chain of 294Ts leads to the formation of 266Lr.

Visualizations of Synthesis and Decay

The following diagrams, generated using the DOT language, illustrate key processes in the study of **Lawrencium** isotopes.





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